

Solubility Profile of 3-Isobutyglutaric Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-Isobutyglutaric acid

Cat. No.: B130318

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Abstract

This technical guide provides a comprehensive overview of the solubility profile of **3-isobutyglutaric acid**, a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), most notably Pregabalin. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on compiling the existing qualitative information and presenting a detailed, standardized experimental protocol for the accurate determination of its solubility in various organic solvents. This guide is intended to be a valuable resource for researchers and professionals in drug development and chemical synthesis, enabling them to establish a robust understanding of the solubility characteristics of **3-isobutyglutaric acid** for process optimization, formulation development, and purification strategies.

Introduction

3-Isobutyglutaric acid (also known as 3-(2-methylpropyl)pentanedioic acid) is a dicarboxylic acid of significant interest in the pharmaceutical industry. Its structural features, including two carboxylic acid groups and an isobutyl side chain, dictate its physicochemical properties and, consequently, its solubility in different solvent systems. A thorough understanding of its solubility is critical for optimizing reaction conditions, developing efficient purification methods such as crystallization, and for the formulation of drug products.

This guide summarizes the known physicochemical properties and qualitative solubility of **3-isobutylglutaric acid**. Furthermore, it provides a detailed experimental protocol based on the widely accepted static equilibrium "shake-flask" method, which can be employed to generate precise quantitative solubility data in a variety of organic solvents.

Physicochemical Properties of 3-Isobutylglutaric Acid

A summary of the key physicochemical properties of **3-isobutylglutaric acid** is presented in Table 1. These properties are essential for understanding its solubility behavior.

Table 1: Physicochemical Properties of 3-Isobutylglutaric Acid

Property	Value
CAS Number	75143-89-4
Molecular Formula	C9H16O4
Molecular Weight	188.22 g/mol
Appearance	White to pale brown solid
Melting Point	47 - 55 °C
Boiling Point	326.2 °C (Predicted)
Density	1.126 g/cm ³ (Predicted)
pKa	4.19 ± 0.10 (Predicted)
LogP	1.59810
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4

Solubility Profile of 3-Isobutylglutaric Acid

As of the date of this publication, specific quantitative solubility data for **3-isobutylglutaric acid** in a wide range of organic solvents is not readily available in the peer-reviewed literature. The

available information is qualitative and is summarized in Table 2.

Table 2: Qualitative Solubility of **3-Isobutyglutaric Acid**

Solvent	Solubility
Water	Slightly Soluble [1] [2]
Methanol	Slightly Soluble [1] [2]

Given the lack of quantitative data, it is highly recommended that researchers determine the solubility of **3-isobutyglutaric acid** in their specific solvents of interest using a standardized experimental protocol.

Experimental Protocol for Solubility Determination

The following protocol describes the static equilibrium (or "shake-flask") method, a reliable and widely used technique for determining the solubility of a solid compound in a liquid solvent. This method is followed by gravimetric analysis to quantify the dissolved solute.

Materials and Equipment

- **3-Isobutyglutaric acid** (high purity)
- Organic solvents of interest (analytical grade)
- Analytical balance (± 0.1 mg accuracy)
- Thermostatic shaker or incubator
- Vials or flasks with airtight seals (e.g., screw caps with PTFE liners)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m, compatible with the chosen solvent)
- Pre-weighed evaporating dishes
- Drying oven

- Desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **3-isobutylglutaric acid** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that a saturated solution is achieved.
 - Place the vials in a thermostatic shaker set to the desired experimental temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is typically recommended, but the exact time should be determined empirically by taking measurements at different time points (e.g., 12, 24, 36, and 48 hours) until the concentration of the solute in the solution remains constant.
- Sample Collection and Filtration:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed at the set temperature for at least 4 hours to permit the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pipette. To prevent precipitation due to temperature changes, it is advisable to pre-warm or pre-cool the pipette to the experimental temperature.
 - Immediately filter the collected supernatant through a 0.45 µm syringe filter into a pre-weighed, clean, and dry evaporating dish. The filter should also be at the experimental temperature if possible.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Place the evaporating dish containing the filtrate in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **3-isobutylglutaric acid** (e.g., 60-80°C).

- Once the solvent has completely evaporated, transfer the evaporating dish to a desiccator to cool to room temperature.
- Weigh the evaporating dish containing the dried solute on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.

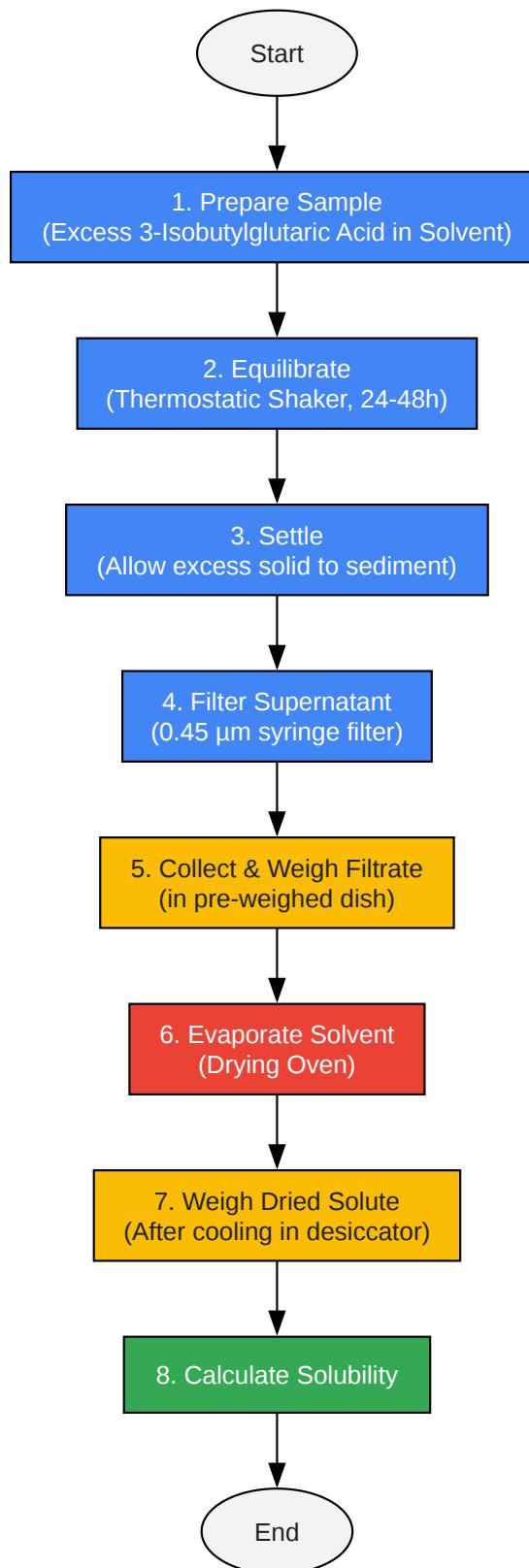
Calculation of Solubility

The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 mL)} = [(\text{Mass of dish with solute}) - (\text{Mass of empty dish})] / (\text{Volume of filtered solution in mL}) * 100$$

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the solubility of **3-isobutylglutaric acid** using the static equilibrium method.



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Caption: Workflow for solubility determination of **3-isobutylglutaric acid**.

Conclusion

While quantitative solubility data for **3-isobutylglutaric acid** in organic solvents remains scarce in public domain literature, this guide provides the necessary tools for researchers to generate this critical information. The compiled physicochemical properties offer a foundational understanding of the molecule's behavior. The detailed experimental protocol for the static equilibrium method provides a robust and reliable approach for determining the solubility of **3-isobutylglutaric acid** in various organic solvents. The generation of such data will undoubtedly facilitate the optimization of synthetic and purification processes, as well as aid in the formulation development of pharmaceuticals derived from this important intermediate. It is recommended that future research efforts focus on systematically determining and publishing the solubility of **3-isobutylglutaric acid** in a range of common organic solvents at different temperatures to create a comprehensive and publicly accessible solubility profile.

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